

Proper Disposal of PCI-34051: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PCI-34051

Cat. No.: B7909013

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential information and a procedural framework for the proper disposal of **PCI-34051**, a potent and selective histone deacetylase 8 (HDAC8) inhibitor.

PCI-34051 is a valuable tool in cancer research, particularly in the study of T-cell lymphomas and leukemias, where it has been shown to induce apoptosis.^{[1][2]} However, its potent biological activity necessitates careful management of waste to mitigate potential environmental and health risks. The primary source of detailed safety information, including disposal procedures, is the Safety Data Sheet (SDS) provided by the supplier. Users are strongly advised to obtain and review the SDS for **PCI-34051** before handling or disposing of the compound.

Key Chemical and Physical Properties

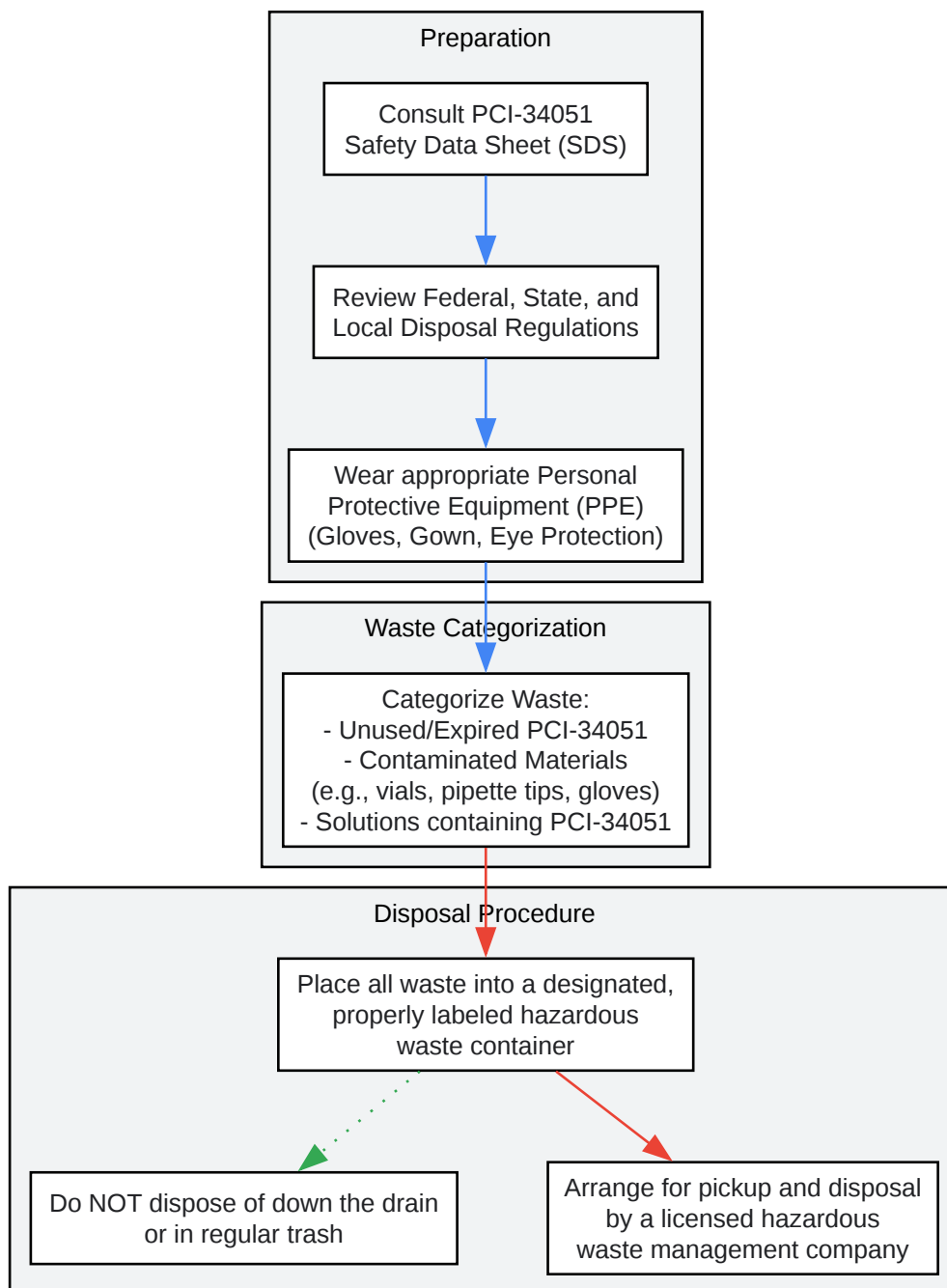
A summary of the key quantitative data for **PCI-34051** is presented below. This information is crucial for understanding the compound's characteristics and for the development of appropriate handling and disposal protocols.

Property	Value	Source
Molecular Weight	296.32 g/mol	[1][2]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃	[1][2]
CAS Number	950762-95-5	[1]
Purity	≥98%	[1]
Solubility	- Soluble to 100 mM in DMSO- Soluble to 20 mM in 1eq. NaOH	[1]
Storage	Store at -20°C	[1]

Disposal Workflow

The proper disposal of **PCI-34051** should follow a structured procedure to ensure safety and regulatory compliance. The following diagram illustrates a logical workflow for the disposal process.

PCI-34051 Disposal Workflow

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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
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